

UR778Br: Essential Procedures for Safe Disposal

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Compound of Interest

Compound Name: UR778Br
Cat. No.: B15579483

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For Immediate Reference: Researchers, scientists, and drug development professionals must handle **UR778Br** with caution due to its investigational nature and the current lack of comprehensive safety and disposal data. This guide provides a procedural framework for the safe handling and disposal of **UR778Br** (CAS No. 866127-80-2), an IQGAP1 inhibitor used in research settings. Given the limited information on its specific hazards, a conservative approach adhering to general best practices for chemical waste management is mandatory.

Core Safety and Handling Protocols

UR778Br is an off-white to pale-yellow solid inhibitor of the IQGAP1 protein, primarily used in acute myeloid leukemia (AML) research.^{[1][2][3]} While a specific Safety Data Sheet (SDS) with complete hazard information is not readily available, general precautions for handling research-grade chemicals of unknown toxicity should be strictly followed.

Personal Protective Equipment (PPE):

- Eye Protection: Always wear chemical safety goggles.
- Hand Protection: Wear chemical-resistant gloves.

- **Body Protection:** A lab coat is required. Ensure it is kept clean and worn buttoned.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, use a NIOSH-approved respirator.

Engineering Controls:

- Handle **UR778Br** in a well-ventilated area, preferably within a chemical fume hood.
- An emergency eyewash station and safety shower must be readily accessible.

Quantitative Data Summary

Due to the nature of **UR778Br** as a research compound, extensive quantitative safety data is not publicly available. The following table summarizes the known information.

Property	Data	Source
CAS Number	866127-80-2	[1][4][5]
Physical Appearance	Off-white to pale-yellow solid	[3]
Primary Use	Research chemical (IQGAP1 inhibitor)	[1][2][3]
Solubility	Soluble in DMSO	[1]
Storage	Store at -20°C for short-term and -80°C for long-term.	[1]
Hazard Classification	Data not available	[5]

Step-by-Step Disposal Procedure for UR778Br

The absence of specific disposal instructions in available safety data necessitates a cautious and compliant approach. The following steps provide a general but essential workflow.

Step 1: Waste Identification and Segregation

- Do not mix **UR778Br** waste with other chemical waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
- Designate a specific, clearly labeled, and sealed container for solid **UR778Br** waste.
- For solutions of **UR778Br** (e.g., in DMSO), use a separate, labeled, and sealed container for liquid waste. The container must be compatible with the solvent used.

Step 2: Consultation with Environmental Health and Safety (EHS)

- This is a mandatory step. Before initiating disposal, you must contact your institution's EHS department.
- Provide them with all available information on **UR778Br**, including its name, CAS number, and any known properties.
- The EHS department will provide specific guidance on the appropriate disposal route based on local, state, and federal regulations for research chemicals of unknown or undocumented hazards.

Step 3: Waste Container Labeling

- Properly label the waste container with the following information:
 - The words "Hazardous Waste"
 - Chemical Name: **UR778Br**
 - CAS Number: 866127-80-2
 - An estimate of the quantity of waste
 - The date the waste was first added to the container
 - Your name and laboratory contact information

Step 4: Storage of Waste

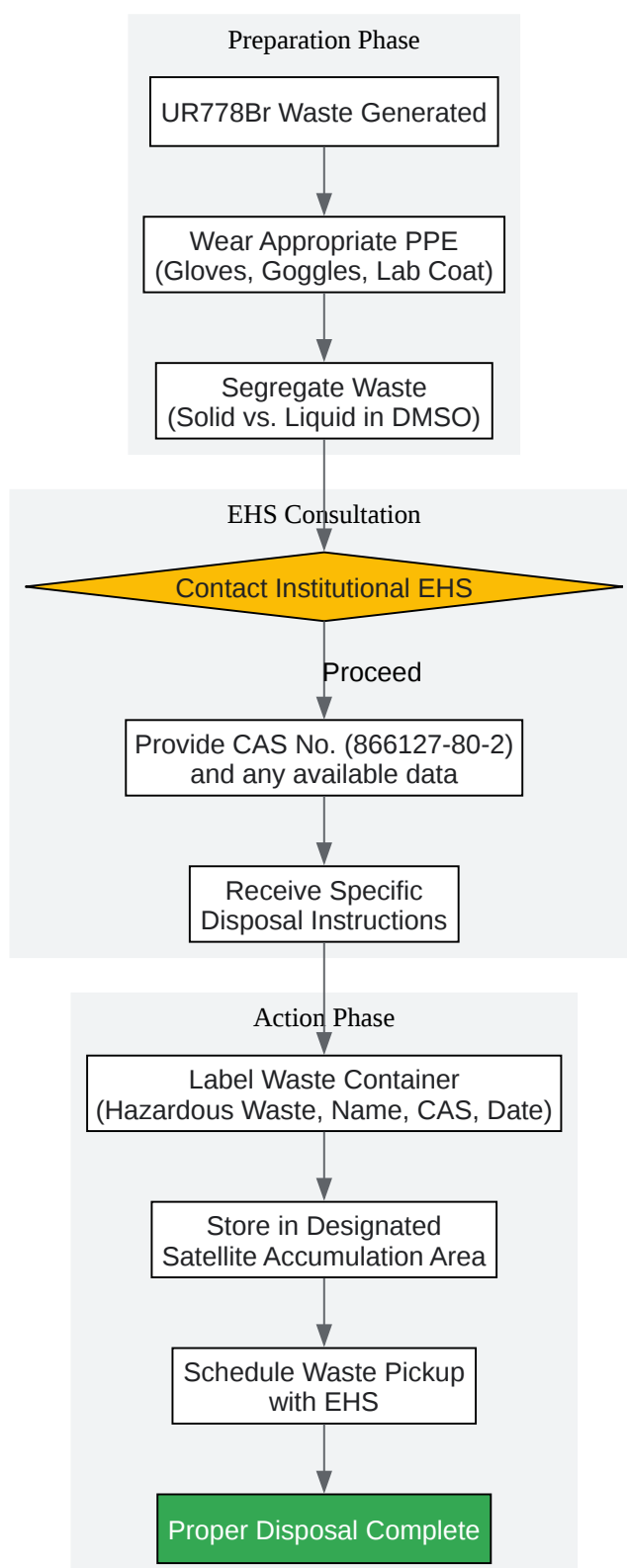
- Store the sealed and labeled waste container in a designated, secure satellite accumulation area within your laboratory.
- Ensure the storage area is away from general laboratory traffic and incompatible materials.

Step 5: Waste Pickup and Disposal

- Arrange for the collection of the hazardous waste through your institution's EHS-approved procedures.
- Do not attempt to dispose of **UR778Br** down the drain or in regular trash. This is unsafe and likely a violation of environmental regulations.

Experimental Workflow and Disposal Decision Logic

The following diagram illustrates the logical steps for the proper disposal of a research chemical like **UR778Br**, where initial hazard information is limited.



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Caption: Disposal workflow for **UR778Br**, emphasizing EHS consultation.

This structured approach ensures that the disposal of **UR778Br** is handled in a manner that prioritizes safety and regulatory compliance, building trust in laboratory operations and chemical management.

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